

Essential Safety and Logistical Information for Handling Glycol Salicylate

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Compound of Interest

Compound Name: Glycol Salicylate

Cat. No.: B1663807

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the proper use of **Glycol Salicylate**, including personal protective equipment (PPE), operational plans for handling and storage, and disposal protocols.

Properties of Glycol Salicylate

A summary of the key quantitative data for **Glycol Salicylate** is provided in the table below for easy reference.

Property	Value
Molecular Formula	C9H10O4
Molecular Weight	182.17 g/mol
CAS Number	87-28-5
Melting Point	21°C[1]
Boiling Point	294°C[1]
Density	1.18 g/cm ³ at 20°C
Solubility	Slightly soluble in water[1]

Occupational Exposure Limits for **Glycol Salicylate** are not established.[2][3]

Personal Protective Equipment (PPE)

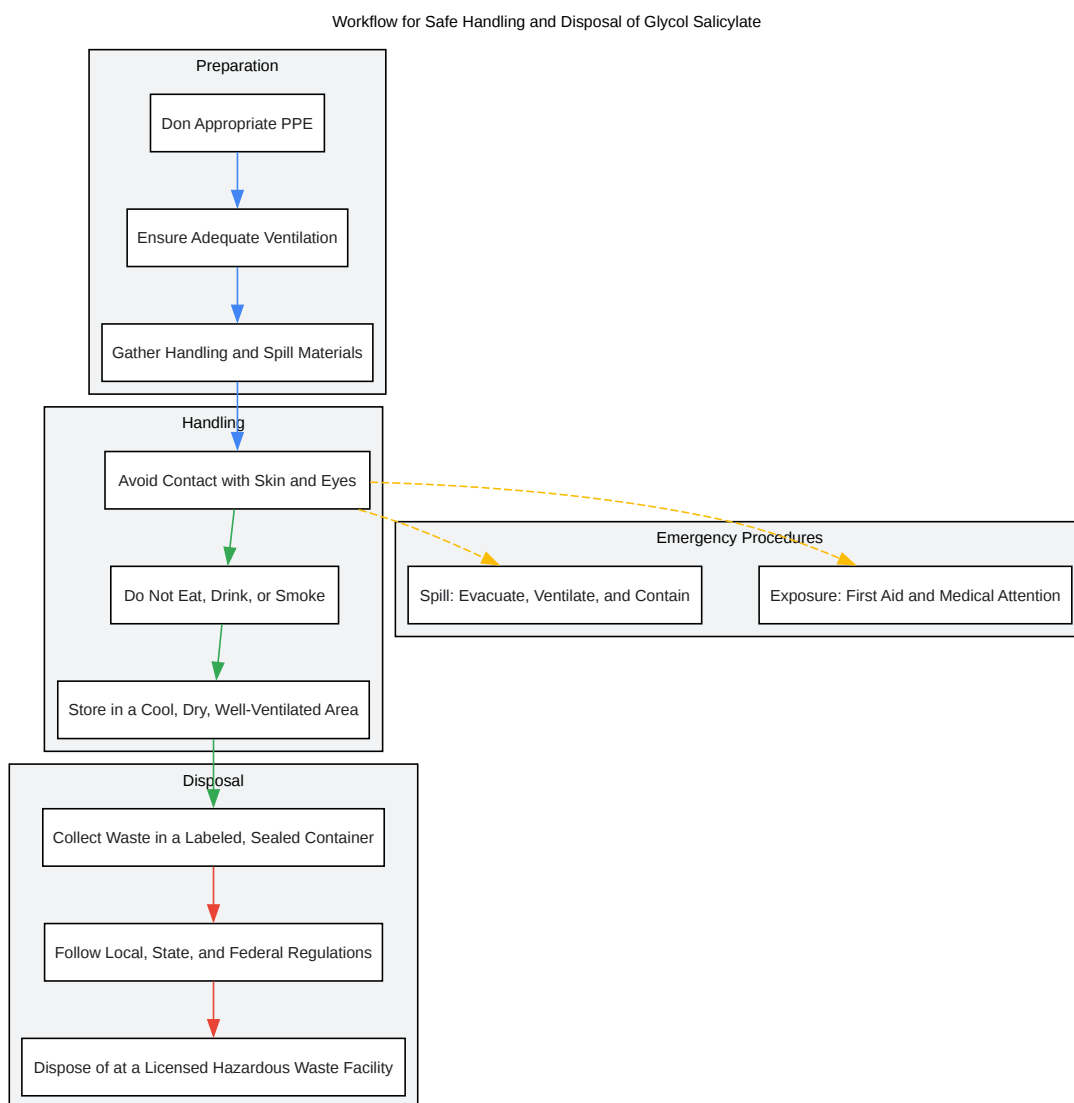
To ensure the safety of personnel when handling **Glycol Salicylate**, the following personal protective equipment is required.

Core PPE Requirements

PPE Category	Specifications
Eye/Face Protection	Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) approved standards. A full-face shield may be necessary where splashing is possible.
Skin Protection	Wear impervious protective clothing, such as a lab coat, apron, or coveralls, to prevent skin contact. Fire/flammable resistant clothing is also recommended.
Hand Protection	Chemical impermeable gloves (e.g., nitrile or neoprene) are required.
Respiratory Protection	Not typically required under normal conditions of use with adequate ventilation. If exposure limits are exceeded, or if irritation is experienced, a full-face respirator with an appropriate filter (e.g., NIOSH type R or P) should be used. In emergencies or situations with unknown exposure levels, a full-face positive-pressure, air-supplied respirator is necessary.

Operational and Disposal Plans

A systematic approach to handling and disposal is crucial for laboratory safety. The following workflow outlines the key procedural steps.



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Caption: Workflow for the safe handling and disposal of **Glycol Salicylate**.

Detailed Experimental Protocols

While specific experimental designs will vary, the following general protocols for handling, storage, and disposal must be integrated into any procedure involving **Glycol Salicylate**.

Handling Protocols

- Always handle **Glycol Salicylate** in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of vapors.
- Avoid contact with skin and eyes. In case of accidental contact, follow the first-aid measures outlined below.
- Do not eat, drink, or smoke in areas where **Glycol Salicylate** is handled or stored.
- Wash hands thoroughly after handling the substance.
- Minimize the generation of dust or aerosols.
- Keep containers tightly closed when not in use.

Storage Protocols

- Store in a cool, dry, and well-ventilated area away from direct sunlight and sources of ignition.
- Keep containers tightly sealed.
- Store away from incompatible materials such as strong acids, strong bases, and strong oxidizing agents.
- Recommended storage temperature for the pure form is -20°C for long-term storage (up to 3 years).

Disposal Plan

- **Glycol Salicylate** waste should be considered hazardous waste.
- Do not dispose of **Glycol Salicylate** down the drain or into the environment.

- Collect waste in a suitable, sealed, and clearly labeled container. The label should include the words "Hazardous Waste," the name of the chemical, and the accumulation start date.
- Dispose of the waste through a licensed hazardous waste disposal company, adhering to all local, state, and federal regulations.

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Protocol
Ingestion	If swallowed, rinse mouth with water. Do not induce vomiting. Seek immediate medical attention.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek medical attention if irritation develops.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Avoid breathing vapors, mist, or gas. Use the personal protective equipment outlined above.
- Environmental Precautions: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains, as it can be harmful to the environment.

- **Methods for Cleaning Up:** For small spills, absorb with an inert material (e.g., sand, diatomite, universal binders). Collect the material in a suitable, closed container for disposal. For large spills, dike the area to prevent spreading and collect the material for disposal.

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References

- 1. Glycol Salicylate or 2-Hydroxyethyl Salicylate Manufacturers, SDS [mubychem.com]
- 2. echemi.com [echemi.com]
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